

Bakkenolide III CAS number and molecular formula

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Compound of Interest

Compound Name: *Bakkenolide III*

Cat. No.: *B15591231*

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Bakkenolide III: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bakkenolide III is a sesquiterpenoid lactone belonging to the bakkenolide class of natural products. These compounds are primarily isolated from plants of the *Petasites* genus. This technical guide provides a summary of the available information on **Bakkenolide III**, including its chemical properties. Due to the limited specific data on **Bakkenolide III**'s biological activity, this document also presents detailed experimental findings for the closely related analogue, **Bakkenolide IIIa**, to provide insights into potential areas of investigation.

Chemical Properties of Bakkenolide III

Property	Value	Reference
CAS Number	24909-95-3	[1][2][3][4]
Molecular Formula	C ₁₅ H ₂₂ O ₄	[1][2][5]
Molecular Weight	266.33 g/mol	[1][2][5]
Source	Roots of <i>Petasites formosanus</i>	[1][2]

Biological Activity of Bakkenolide III Analogues: A Case Study of Bakkenolide IIIa

While specific biological data for **Bakkenolide III** is scarce in the reviewed literature, extensive research has been conducted on the structurally similar **Bakkenolide IIIa**. These studies provide valuable insights into the potential pharmacological profile of **Bakkenolide III**. The primary activities reported for **Bakkenolide IIIa** are neuroprotection and antioxidant effects.[6] [7]

Neuroprotective Effects of Bakkenolide IIIa

Bakkenolide-IIIa has been shown to protect against cerebral damage by inhibiting apoptosis and neuroinflammation.[8] Studies using a rat model of transient focal cerebral damage and cultured hippocampal neurons subjected to oxygen-glucose deprivation (OGD) have demonstrated its neuroprotective capabilities.[8]

Quantitative Data from In Vivo Studies (Rat Model):

Treatment Group	Brain Infarct Volume Reduction	Neurological Deficit Reduction	72h Survival Rate
Bakkenolide-IIIa (4 mg/kg)	Significant	Significant	-
Bakkenolide-IIIa (8 mg/kg)	Significant	Significant	-
Bakkenolide-IIIa (16 mg/kg)	Significant	Significant	Increased

Quantitative Data from In Vitro Studies (Cultured Hippocampal Neurons):

Treatment	Effect
Bakkenolide-IIIa	Increased cell viability
Decreased apoptotic cells	
Dose-dependently increased Bcl-2/Bax ratio	

Experimental Protocols for Bakkenolide IIIa

Transient Focal Cerebral Damage Model in Rats:

A detailed protocol for inducing transient focal cerebral damage in rats was utilized to assess the in vivo neuroprotective effects of Bakkenolide-IIIa.[8] This typically involves the temporary occlusion of the middle cerebral artery (MCAO), followed by reperfusion. Neurological deficits are scored, and infarct volume is measured post-mortem.

Oxygen-Glucose Deprivation (OGD) in Cultured Hippocampal Neurons:

To model ischemic conditions in vitro, primary hippocampal neurons were subjected to OGD.[6] [8] This involves replacing the normal culture medium with a glucose-free medium and incubation in a hypoxic chamber. Cell viability, apoptosis, and protein expression are then assessed.

Western Blot Analysis:

The expression levels of key proteins in signaling pathways, such as Bcl-2, Bax, Akt, ERK1/2, IKK β , I κ B α , and p65, were measured using Western blot analysis to elucidate the mechanism of action of Bakkenolide-IIIa.[8]

TUNEL Assay:

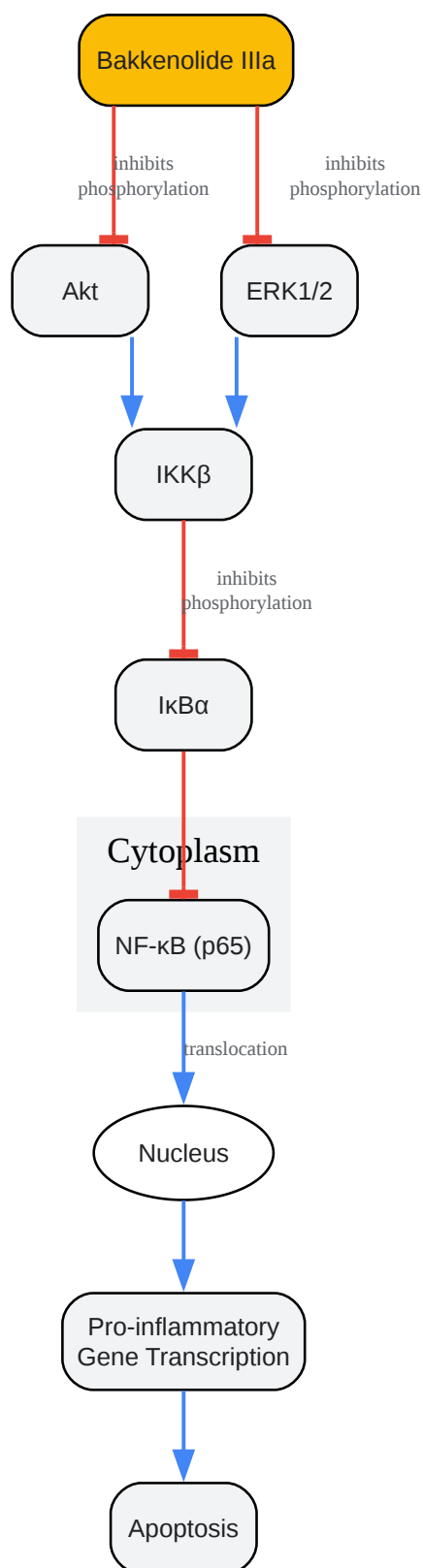
Apoptotic neurons were quantified using the Terminal deoxynucleotidyl transferase dUTP nick end labeling (TUNEL) assay.[8]

Electrophoretic Mobility Shift Assay (EMSA):

The activation of NF- κ B was determined by measuring its DNA binding activity using EMSA.[8]

Signaling Pathway of Bakkenolide IIIa

Bakkenolide-IIIa exerts its neuroprotective effects by modulating the NF- κ B signaling pathway. It inhibits the phosphorylation of Akt and ERK1/2, which are upstream regulators of NF- κ B. This leads to the inhibition of IKK β and I κ B α phosphorylation, ultimately preventing the nuclear translocation and activation of the p65 subunit of NF- κ B.[8]



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Caption: Proposed signaling pathway for the neuroprotective effects of **Bakkenolide IIIa**.

Conclusion

Bakkenolide III is a natural product with a defined chemical structure. While direct biological data is limited, research on the closely related **Bakkenolide IIIa** suggests potential neuroprotective and anti-inflammatory activities mediated through the inhibition of the NF- κ B signaling pathway. Further investigation into the specific biological profile of **Bakkenolide III** is warranted to explore its therapeutic potential. The experimental protocols and signaling pathway information provided for **Bakkenolide IIIa** can serve as a valuable foundation for future research on **Bakkenolide III**.

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